

Physical properties of 4-Chlorobutyryl chloride (boiling point, density)

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Compound of Interest

Compound Name: 4-Chlorobutyryl chloride

Cat. No.: B032796

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Technical Guide: Physical Properties of 4-Chlorobutyryl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-chlorobutyryl chloride**, a crucial intermediate in the synthesis of pharmaceuticals and agrochemicals. This document outlines its boiling point and density, supported by experimental methodologies for their determination.

Core Physical Properties

4-Chlorobutyryl chloride is a clear, colorless to pale yellow liquid with a pungent odor.^{[1][2]} It is recognized for its high reactivity, primarily due to the acyl chloride functional group, making it a potent electrophile.^[1] The compound is soluble in organic solvents like diethyl ether and ethanol but is sensitive to moisture and hydrolyzes in the presence of water.^{[2][3][4]}

Quantitative Data Summary

The following table summarizes the key physical properties of **4-chlorobutyryl chloride** for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	173-174 °C	at standard atmospheric pressure (lit.) [3] [4] [5] [6] [7] [8]
Density	1.26 g/mL	at 25 °C (lit.) [3] [4] [5] [6] [7] [8] [9]
Molecular Weight	141.00 g/mol	
Melting Point	-47 °C	
Refractive Index	1.461	at 20 °C (lit.) [3] [4] [7] [8]
Vapor Pressure	3 mmHg	at 20 °C [3] [7] [8]

Experimental Protocols

Precise determination of the physical properties of **4-chlorobutyryl chloride** is critical for its application in chemical synthesis and process development. The following sections detail the methodologies for determining its boiling point and density.

Boiling Point Determination via Distillation

The boiling point of **4-chlorobutyryl chloride** is determined through fractional distillation, a technique also employed in its purification.

Methodology:

- **Apparatus Setup:** A standard fractional distillation apparatus is assembled, including a round-bottom flask, a fractionating column, a condenser, a receiving flask, and a calibrated thermometer. The apparatus must be thoroughly dried to prevent hydrolysis of the acyl chloride.
- **Sample Preparation:** The crude **4-chlorobutyryl chloride** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises through the fractionating column.

- **Temperature Measurement:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head, ensuring an accurate reading of the vapor temperature as it passes into the condenser.
- **Data Collection:** The temperature is recorded when the liquid is distilling at a steady rate. The boiling point range is noted from the temperature at which the first drop of distillate is collected to the temperature at which the last drop is collected. For high-purity **4-chlorobutyryl chloride**, this range is narrow. In some procedures, distillation is performed under reduced pressure, and the boiling point is reported at that pressure.

Density Determination

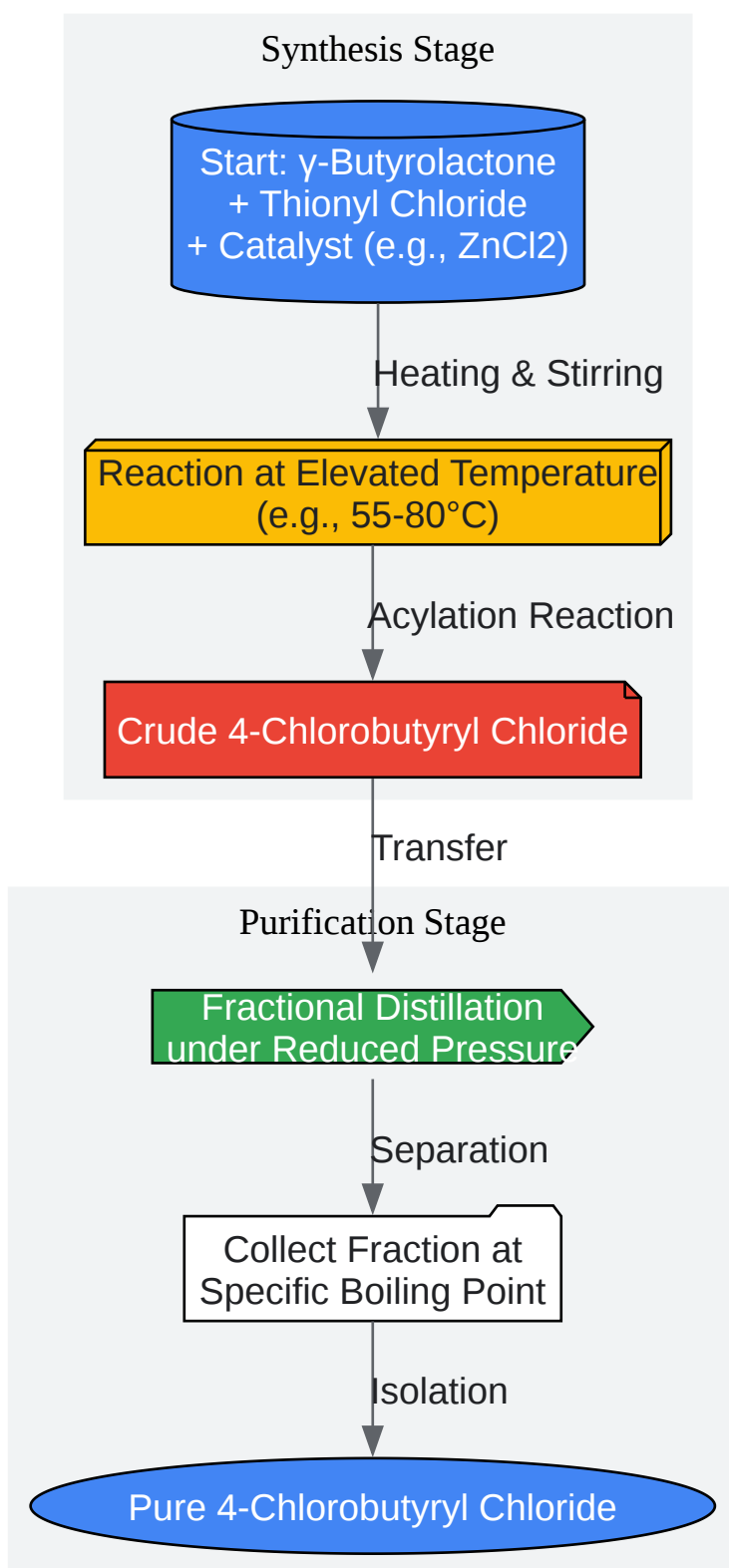
The density of liquid chemicals like **4-chlorobutyryl chloride** can be accurately measured using a pycnometer or a digital density meter, following standardized methods such as ASTM D4052.

Methodology using a Pycnometer:

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Filling:** The pycnometer is filled with **4-chlorobutyryl chloride**, ensuring no air bubbles are trapped. The temperature of the sample is brought to a constant, specified temperature (e.g., 25 °C) in a water bath.
- **Weight Measurement:** The filled pycnometer is weighed again.
- **Calculation:** The density is calculated by dividing the mass of the **4-chlorobutyryl chloride** (weight of the filled pycnometer minus the weight of the empty pycnometer) by the known volume of the pycnometer.

Logical Workflow for Synthesis and Purification

The following diagram illustrates a common workflow for the synthesis of **4-chlorobutyryl chloride** from γ -butyrolactone, followed by its purification to yield the final product with the specified physical properties.



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- To cite this document: BenchChem. [Physical properties of 4-Chlorobutryl chloride (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032796#physical-properties-of-4-chlorobutryl-chloride-boiling-point-density]

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